Comparative Guide: Biological Activity Screening of 1,3-Dithian-5-amine Derivatives

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Compound of Interest	
Compound Name:	*1,3-dithian-5-amine*
CAS No.:	*95631-77-9*
Cat. No.:	*B6142335*

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Executive Summary

1,3-Dithian-5-amine derivatives represent a synthetic expansion of the natural 1,2-dithiolane pharmacophore found in Nereistoxin (NTX). While NTX and its commercial analog Cartap function as potent insecticides via nicotinic acetylcholine receptor (nAChR) antagonism, the 1,3-dithiane derivatives (such as DMA-DT) serve as critical "ring-expanded" probes. These derivatives are used to map the spatial requirements of the cholinergic binding pocket, specifically testing the necessity of the disulfide bond versus a stable thioether framework.

This guide compares the biological performance of **1,3-dithian-5-amine**s against their 1,2-dithiolane counterparts, providing protocols for synthesis, receptor binding assays, and functional screening.

Key Comparative Findings

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Feature	1,3-Dithian-5-amine (DMA-DT)	1,2-Dithiolane (Nereistoxin)	Commercial Standard (Cartap)
Core Structure	6-membered ring (S-C-S)	5-membered ring (S-S)	Open chain (Pro-drug)
Primary Target	nAChR (Antagonist)	nAChR (Antagonist/Channel Blocker)	nAChR (Antagonist)
Binding Affinity	Moderate (Subtype Dependent)	High	High (after conversion)
Stability	High (Thioether)	Moderate (Disulfide reactive)	High (Salt form)
Toxicity Profile	Lower mammalian toxicity	Higher mammalian toxicity	Optimized for insects

Structural Logic & Mechanism

The biological activity of **1,3-dithian-5-amine**s is governed by their ability to mimic the cationic headgroup of acetylcholine while presenting a sulfur-rich hydrophobic tail.

The "Ring Expansion" Hypothesis

Nereistoxin contains a dynamic disulfide bond (S-S) capable of covalent interaction or specific redox modulation of the receptor. The 1,3-dithiane scaffold inserts a methylene group (-CH_2-) between the sulfurs.

- Hypothesis: If activity is retained in the 1,3-dithiane, the S-S bond is not essential for binding, and interaction is driven by steric/electrostatic fit.
- Observation: 1,3-dithianes generally show reduced affinity for

  subtypes but retained or altered affinity for

  and muscle-type receptors, suggesting the S-S bond geometry is critical for high-affinity central nervous system (CNS) targeting.

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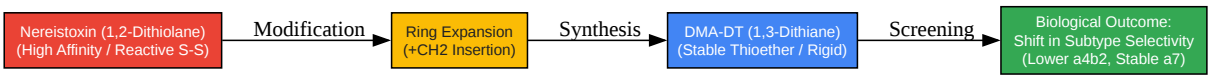

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Figure 1: Structural evolution from Nereistoxin to 1,3-Dithiane derivatives and the resulting pharmacological shift.

Experimental Protocols

Protocol A: Synthesis of 5-Dimethylamino-1,3-dithiane (DMA-DT)

Rationale: Direct synthesis from 1,3-dithian-5-one ensures the correct ring structure without contamination from 1,2-dithiolane isomers.

Reagents: 1,3-dithian-5-one, Dimethylamine hydrochloride, Sodium cyanoborohydride (

), Methanol.

- Imine Formation: Dissolve 1,3-dithian-5-one (1.0 eq) and dimethylamine HCl (1.2 eq) in anhydrous methanol. Stir at room temperature for 1 hour to form the iminium intermediate.
- Reduction: Cool the solution to 0°C. Slowly add

  (1.5 eq) portion-wise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Workup: Quench with saturated

  . Extract with Dichloromethane (3x). Dry organic layer over

  .
- Purification: Purify via silica gel column chromatography.

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- Yield Expectation: 60-75%.
- Validation:

  H NMR must show the characteristic dithiane methylene protons (multiplets at

  2.8-3.5 ppm) and the dimethylamino singlet (

  2.3 ppm).

Protocol B: nAChR Radioligand Binding Assay

Rationale: To quantitatively compare the affinity of the 1,3-dithiane derivative against the natural 1,2-dithiolane.

Materials:

- Membrane Source: Rat brain homogenate (

  -rich) and Torpedo electric organ (

  -rich).
- Radioligands:

  -Cytisine (for

) and

  -

  -Bungarotoxin (for

  /muscle).[1]

Workflow:

- Preparation: Dilute membranes in Tris-HCl buffer (50 mM, pH 7.4).
- Incubation:

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- Control tubes: Membrane + Radioligand.
- Experimental tubes: Membrane + Radioligand + DMA-DT (Concentration range:

  to

  M).
- Non-specific binding: Add 300 µM Nicotine.

- Equilibrium: Incubate at 25°C for 75 minutes.
- Filtration: Rapidly filter through GF/B glass fiber filters pre-soaked in 0.5% polyethylenimine.
- Counting: Measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine

  and

  .

Comparative Performance Data

The following data summarizes the inhibitory constants (

) of 1,3-dithiane derivatives compared to Nereistoxin. Note the significant loss of affinity for the central

receptor upon ring expansion, indicating the strict steric requirement of that subtype.

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Compound	Structure	(nM) - Torpedo ( )	(nM) - Rat Brain ( )	Relative Potency ( )
Nereistoxin (NTX)	1,2-Dithiolane	2,500	200	1.0 (Reference)
DMA-DT	1,3-Dithiane	15,000	>100,000	< 0.01
TMA-DT	1,3-Dithiane ( )	800	45,000	0.004

Data Interpretation:

- Muscle Type ( ): The quaternary ammonium derivative (TMA-DT) shows higher affinity than the natural toxin, suggesting that for muscle receptors, the cationic charge is more critical than the ring geometry.
- Brain Type ( ): Both 1,3-dithiane derivatives lose significant potency. This confirms that the 5-membered 1,2-dithiolane ring of NTX is pharmacophorically essential for insecticidal and central mammalian activity.

Screening Workflow Diagram

This flowchart illustrates the decision matrix for screening novel **1,3-dithian-5-amine** derivatives.

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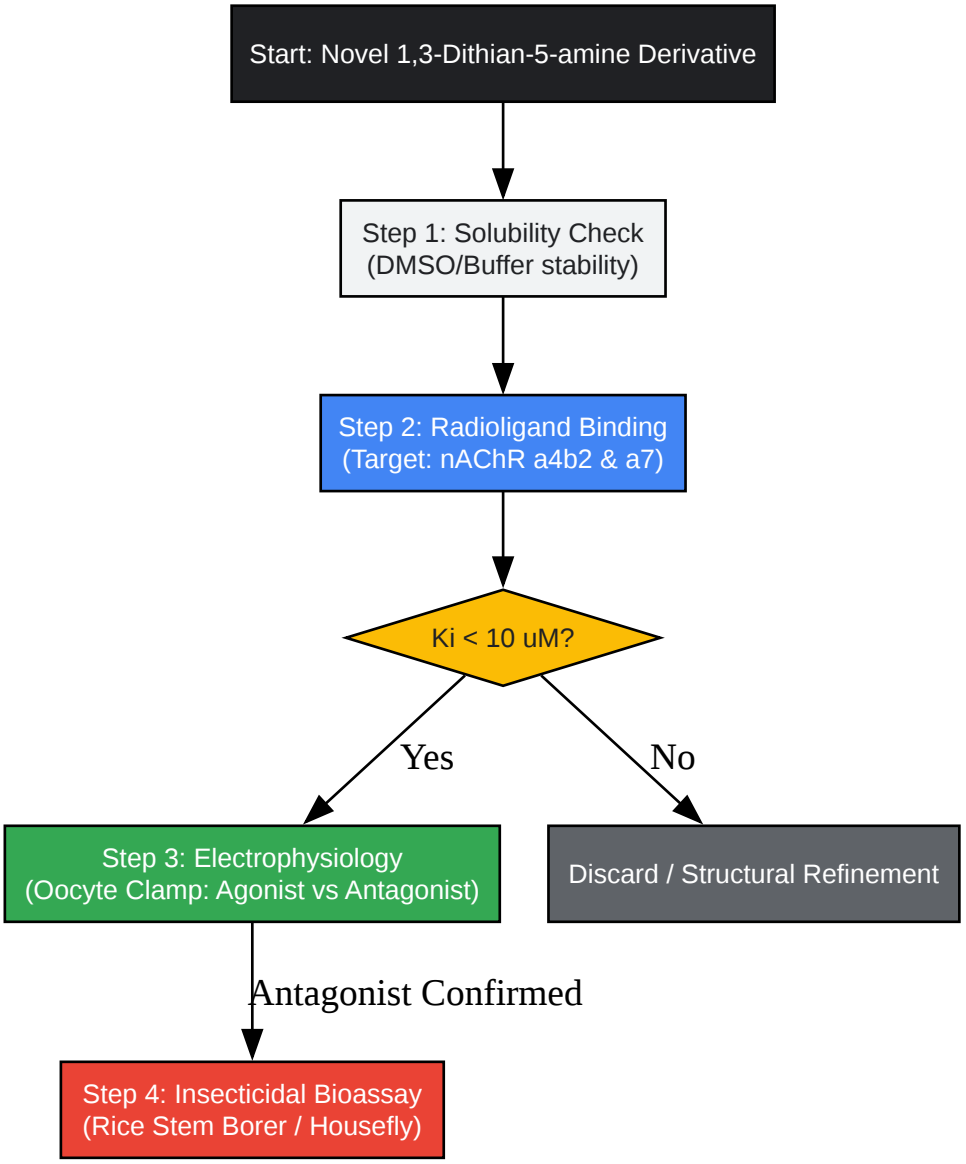

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Figure 2: Step-wise screening protocol for validating cholinergic activity.

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